

Physical characteristics of isopentane relevant to research

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Compound of Interest

| | |
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An In-depth Technical Guide to the Physical Characteristics of **Isopentane** for Research Applications

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical properties of the solvents and reagents employed is paramount for experimental success and safety. **Isopentane** (2-methylbutane), a branched-chain alkane, is a volatile and highly flammable liquid utilized in various laboratory applications, most notably for the rapid freezing of biological specimens for histological analysis. This guide provides a comprehensive overview of the physical characteristics of **isopentane** relevant to its use in research, detailed experimental protocols, and safety considerations.

Core Physical and Chemical Properties

Isopentane's utility in the laboratory is largely dictated by its thermodynamic and physical properties. Its low boiling point and freezing point, coupled with its high vapor pressure, are key to its application in cryofixation and as a volatile solvent.

Table 1: Key Physical Properties of **Isopentane**

| Property | Value | Units |
|------------------------|--------------------------------|---------------------------|
| Molecular Formula | C ₅ H ₁₂ | |
| Molar Mass | 72.15 | g/mol |
| Appearance | Colorless liquid | |
| Odor | Gasoline-like | |
| Density | 0.620 | g/cm ³ at 20°C |
| Boiling Point | 27.9 | °C (82.2°F) |
| Melting/Freezing Point | -159.9 | °C (-255.8°F) |
| Vapor Pressure | 76.992 | kPa at 20°C |
| Flash Point | -55 | °C (-68°F) |
| Viscosity | 0.214 | cP at 20°C |
| Solubility in Water | Insoluble | |
| Refractive Index | 1.354 | |

Table 2: Thermodynamic Properties of Isopentane

| Property | Value | Units |
|---|------------------|-------------------------------------|
| Standard Enthalpy of Formation (ΔfH ₂₉₈ °) | -179.1 to -177.3 | kJ/mol |
| Standard Molar Entropy (S ₂₉₈ °) | 260.41 | J K ⁻¹ mol ⁻¹ |
| Heat Capacity (C) | 164.85 | J K ⁻¹ mol ⁻¹ |
| Critical Temperature | 187.2 | °C (369.0°F) |
| Critical Pressure | 33.4 | atm |

Experimental Protocols for Determining Physical Characteristics

Accurate determination of the physical properties of volatile liquids like **isopentane** is crucial for their safe handling and application. Standardized methods, such as those developed by ASTM International, are widely used.

Determination of Boiling Point

The boiling point of a volatile liquid can be determined by several methods, including simple distillation and the Thiele tube method.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Methodology: Simple Distillation[\[1\]](#)[\[4\]](#)

- Apparatus Setup: Assemble a simple distillation apparatus with a round-bottom flask, a condenser, a thermometer, and a collection flask.
- Sample Preparation: Place a small volume of **isopentane** (at least 5 mL) and a few boiling chips into the distilling flask.
- Heating: Gently heat the flask.
- Temperature Reading: The thermometer bulb should be positioned so that it is fully immersed in the vapor phase. The temperature will rise and then stabilize as the liquid boils and the vapor condenses.
- Boiling Point Determination: The constant temperature observed during the distillation of the bulk of the liquid is recorded as the boiling point. The barometric pressure should also be recorded.

Determination of Vapor Pressure

The Reid Method (ASTM D323) is a standard test for determining the vapor pressure of petroleum products, which is applicable to **isopentane**.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Methodology: Reid Vapor Pressure (ASTM D323)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

- Apparatus: A vapor pressure apparatus consisting of a liquid chamber and a vapor chamber is required.
- Sample Handling: The liquid chamber is filled with the chilled **isopentane** sample.
- Assembly: The liquid chamber is connected to the vapor chamber, which has been heated to 37.8°C (100°F).
- Equilibration: The assembled apparatus is immersed in a water bath at 37.8°C (100°F) until a constant pressure is observed on the gauge.
- Measurement: The observed pressure is corrected to obtain the Reid Vapor Pressure.

Determination of Density

The density of a volatile liquid can be determined using the vapor density method, which involves the ideal gas law.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Methodology: Vapor Density Method[\[9\]](#)[\[10\]](#)

- Apparatus: A flask of known volume, a heating bath, and a balance are required.
- Procedure: A small amount of **isopentane** is placed in the flask, which is then heated in a boiling water bath to vaporize the liquid. The vapor displaces the air in the flask.
- Condensation and Mass Measurement: The flask is cooled to condense the vapor, and the mass of the condensed liquid is measured.
- Calculation: The molar mass, and subsequently the density, can be calculated using the ideal gas law ($PV=nRT$), where the volume is the volume of the flask, the temperature is that of the boiling water bath, and the pressure is the atmospheric pressure.

Application in Research: Cryofixation of Tissues

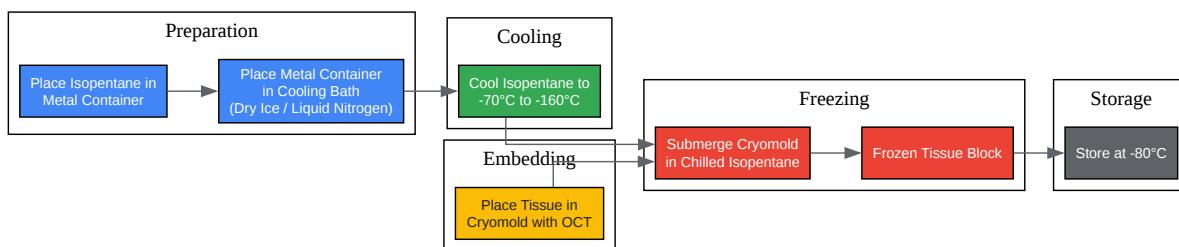
Isopentane is widely used for the rapid freezing (snap-freezing) of tissue samples for cryosectioning and subsequent histological or immunohistochemical analysis.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#) [\[16\]](#) This technique helps to preserve the tissue architecture and antigenicity by minimizing the formation of ice crystal artifacts.[\[14\]](#)[\[15\]](#)

Experimental Protocol: Tissue Freezing in Isopentane[12][13][14][16]

- Preparation:
 - Work in a fume hood due to the high flammability and volatility of **isopentane**.
 - Place a metal container in a larger insulated container (e.g., a Styrofoam box or Dewar flask).
 - Fill the outer container with a cooling agent, such as dry ice pellets or liquid nitrogen.
 - Pour **isopentane** into the metal container until it is about half full.
- Cooling the **Isopentane**:
 - If using dry ice, add pellets to the **isopentane** until the temperature reaches approximately -70°C, monitored with a low-temperature thermometer.
 - If using liquid nitrogen, carefully lower the metal container with **isopentane** into the liquid nitrogen. The **isopentane** will become opaque as it nears its freezing point. Remove it from the liquid nitrogen before it solidifies.
- Tissue Embedding:
 - Place a small amount of Optimal Cutting Temperature (OCT) compound in a cryomold.
 - Orient the tissue sample in the OCT.
 - Add more OCT to completely cover the tissue.
- Freezing:
 - Using forceps, submerge the cryomold containing the tissue and OCT into the chilled **isopentane**.
 - Hold the mold in the **isopentane** until the OCT becomes completely opaque and frozen. This typically takes 20-50 seconds depending on the size of the tissue block.

- Storage:

- Once frozen, remove the block from the **isopentane** and place it on dry ice.
- For long-term storage, wrap the frozen block in foil or place it in a labeled cryotube and store it at -80°C.



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